

# N-Acetylanthranilic Acid: Physicochemical Profiling, Synthesis, and Analytical Methodologies

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## Compound of Interest

*Compound Name:* 2-[2-(4-Methylphenoxy)acetamido]benzoic acid

*CAS No.:* 59090-64-1

*Cat. No.:* B2504023

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## Executive Summary

As application scientists and drug development professionals, we frequently encounter molecules that serve as both foundational building blocks for novel therapeutics and highly monitored precursors in forensic chemistry. N-Acetylanthranilic acid (2-acetamidobenzoic acid) is a prime example of such a compound. Functionally, it is an amidobenzoic acid formed by the N-acetylation of anthranilic acid[1]. While it holds immense value in the synthesis of antimicrobial and anticancer quinazolinone derivatives[2][3], it is also strictly regulated as a US DEA List I chemical due to its role in the illicit synthesis of the Schedule I sedative methaqualone[4].

This whitepaper provides an in-depth technical analysis of N-acetylanthranilic acid, detailing its physicochemical properties, validated synthetic workflows, and mass spectrometry-based bioanalytical protocols.

## Physicochemical and Structural Profiling

Understanding the physical and chemical properties of N-acetylanthranilic acid is critical for optimizing reaction conditions, designing extraction protocols, and ensuring safe handling. The table below synthesizes the core quantitative data necessary for laboratory and industrial applications.

**Table 1: Core Physicochemical Properties**

| Property             | Value                                         | Experimental & Analytical Significance                                                                   |
|----------------------|-----------------------------------------------|----------------------------------------------------------------------------------------------------------|
| Molecular Formula    | C <sub>9</sub> H <sub>9</sub> NO <sub>3</sub> | Core scaffold for quinazolinone derivatization[1].                                                       |
| Molecular Weight     | 179.17 g/mol                                  | Essential for precise stoichiometric calculations[1][5].                                                 |
| Melting Point        | 184.5–187 °C                                  | Acts as a Critical Quality Attribute (CQA) for assessing crystalline purity post-synthesis[6].           |
| Density              | 1.36 g/cm <sup>3</sup>                        | Influences powder flow dynamics and packing during formulation[5].                                       |
| pKa                  | ~3.63                                         | Dictates ionization; remains unionized at low pH, facilitating high-yield organic solvent extraction[5]. |
| XLogP3               | 1.9                                           | Indicates moderate lipophilicity, predicting favorable membrane permeability in drug design[1].          |
| Toxicity (Oral LD50) | 1,114 mg/kg (Mouse)                           | Classified as Harmful if swallowed (Acute Tox. 4); requires standard PPE (N95 mask, gloves)[6].          |

**Mechanistic Highlight: Triboluminescence** A unique physical property of N-acetylanthranilic acid is its triboluminescence. When the crystalline solid is mechanically fractured or crushed, it emits flashes of deep blue light. **Causality:** The mechanical cleavage of the crystal lattice generates asymmetric charge distributions, creating large electrical potentials. The sudden migration of electrons across the fracture gap to neutralize these potentials results in the emission of photons. This property can be utilized as a rapid, non-destructive qualitative identifier in the field.

## Chemical Reactivity and Synthetic Workflows

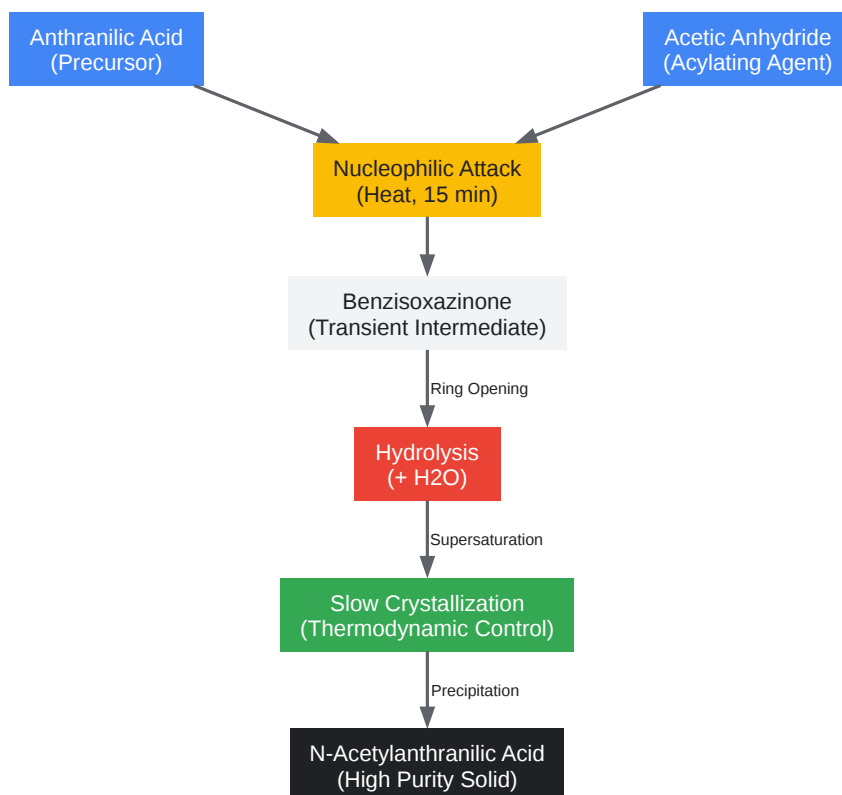
In the laboratory, N-acetylanthranilic acid is predominantly synthesized via the acetylation of anthranilic acid. The reaction must be carefully controlled to ensure complete conversion and high crystal purity.

### Protocol 1: Synthesis of N-Acetylanthranilic Acid

This protocol leverages nucleophilic acyl substitution under thermodynamic control[2][7].

- **Reagent Preparation:** Weigh 2.0 g of anthranilic acid and transfer it into a 50 mL Erlenmeyer flask inside a fume hood. Add 6.0 mL of acetic anhydride and a boiling stone[7].
  - **Causality:** Acetic anhydride serves a dual purpose as both the solvent and the acylating agent. The stoichiometric excess drives the equilibrium forward according to Le Chatelier's principle.
- **Thermal Activation:** Warm the mixture to a gentle boil on a hot plate for 15 minutes[7].
  - **Causality:** Heating provides the necessary activation energy for the amine's nucleophilic attack on the carbonyl carbon of acetic anhydride, forming a transient, non-isolated benzisoxazinone intermediate[7].
- **Hydrolysis:** Allow the reaction to cool slightly, then slowly add 2.0 mL of distilled water. Warm the mixture until it nearly boils[7].
  - **Causality:** The addition of water hydrolyzes the unreacted acetic anhydride into volatile acetic acid and forces the ring-opening of the benzisoxazinone intermediate, yielding the final N-acetylanthranilic acid[7].

- Thermodynamic Crystallization: Remove the flask from the heat source and allow it to cool slowly to room temperature[7].
  - Causality: Rapid cooling traps solvent and impurities within the lattice. Slow cooling reduces the degree of supersaturation, promoting the growth of a highly ordered, thermodynamically stable, and pure crystal lattice.
- Isolation: Isolate the crystals via vacuum filtration using a Büchner funnel. Wash with a minimal amount of chilled methanol and dry thoroughly[7].
- Self-Validation System: Determine the melting point of the dried product. A sharp melting point range of 184.5–187 °C confirms high purity and successful structural conversion[6].



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Caption: Synthesis workflow of N-acetylanthranilic acid via nucleophilic acyl substitution.

## Analytical Characterization and Bioanalysis

Accurate quantification of N-acetylanthranilic acid in biological matrices is essential for pharmacokinetic profiling. Liquid Chromatography with tandem mass spectrometry (LC-

MS/MS) utilizing a stable isotope-labeled internal standard (e.g., Acetantranil-d3) is the gold standard for this bioanalysis[8].

Furthermore, for forensic applications, Raman spectroscopy utilizing a 1064 nm laser excitation is employed to detect the highly fluorescent precursor directly through opaque packaging without sample burning[4].

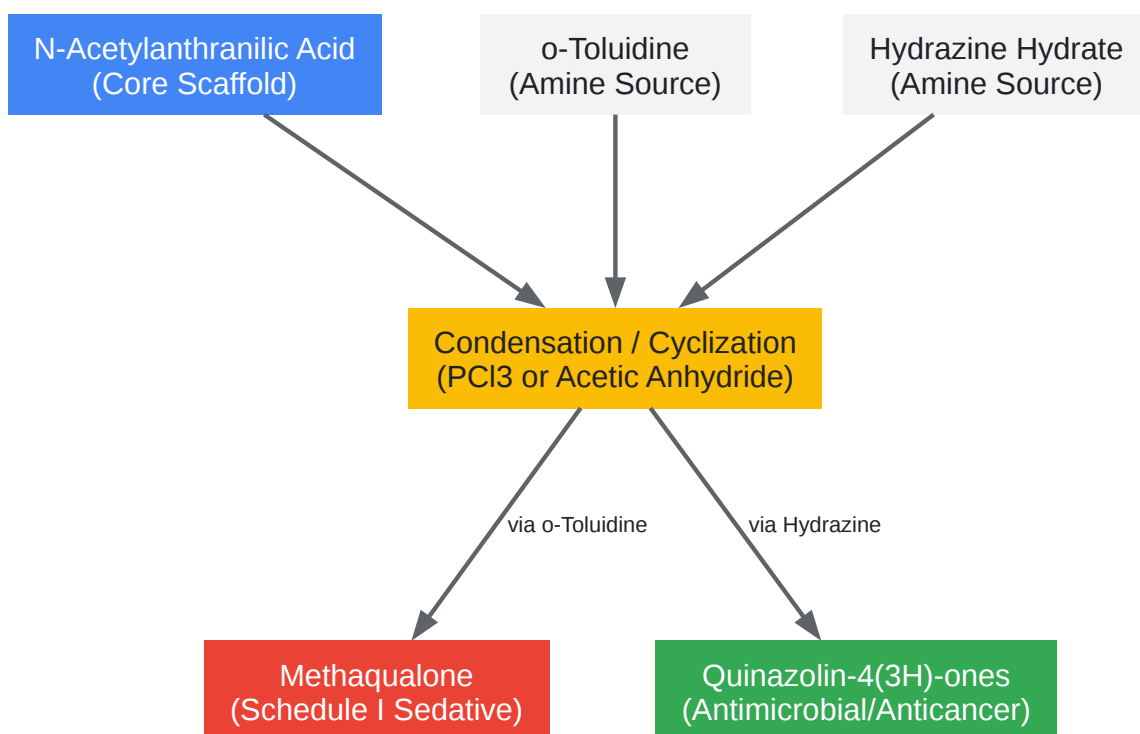
## Protocol 2: LC-MS/MS Plasma Extraction & Quantification

- Sample Aliquoting: Transfer 50  $\mu$ L of human plasma into a microcentrifuge tube[8].
- Internal Standard Addition: Add 10  $\mu$ L of Acetantranil-d3 working solution[8].
  - Causality: The deuterated internal standard co-elutes with the analyte, perfectly mimicking its ionization behavior to correct for matrix effects and variations in extraction recovery[8].
- Protein Precipitation: Add 200  $\mu$ L of cold acetonitrile and vortex vigorously for 1 minute[8].
  - Causality: Acetonitrile sharply lowers the dielectric constant of the solution, disrupting the hydration layer of plasma proteins. This causes them to denature and precipitate, removing macroscopic matrix components that would otherwise cause severe ion suppression in the ESI source.
- Centrifugation & Evaporation: Centrifuge at 14,000 rpm for 10 minutes at 4°C. Transfer the supernatant to a clean tube and evaporate to dryness under a gentle nitrogen stream[8].
- Reconstitution: Reconstitute the residue in 100  $\mu$ L of the mobile phase starting composition (e.g., 95:5 Water:Acetonitrile with 0.1% formic acid)[8].
- Self-Validation System: Run a matrix blank spiked only with Acetantranil-d3. The absence of a peak at the parent m/z (180.06 [M+H]<sup>+</sup>) confirms there is no isotopic cross-talk or background contamination compromising the assay's lower limit of quantification (LLOQ)[8][9].

## Applications in Drug Development and Forensic Science

The structural geometry of N-acetylanthranilic acid makes it highly susceptible to condensation and cyclization reactions, leading to divergent downstream applications.

In legitimate pharmaceutical development, reacting N-acetylanthranilic acid with hydrazine hydrate or secondary amines yields 3-amino-2-methylquinazolin-4(3H)-ones, which exhibit potent antimicrobial and anticancer properties[2][3]. Conversely, in illicit environments, condensation with o-toluidine in the presence of phosphorus trichloride yields the Schedule I sedative methaqualone[4][10].



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Caption: Divergent synthetic pathways of N-acetylanthranilic acid in drug development.

## References

- University of Delaware. "CHEM-333: Lab Experiment 1: Synthesis of N-Acetylanthranilic Acid: A Triboluminescent Material." [\[Link\]](#)

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 6971, N-acetylanthranilic acid." [\[Link\]](#)
- Asian Journal of Chemistry. "Syntheses and Antimicrobial Activities of Derivatives of 3-Amino-2-methyl-quinazolin-4-(3H)-one." [\[Link\]](#)
- Wikipedia. "N-Acetylanthranilic acid." [\[Link\]](#)
- United Nations Office on Drugs and Crime (UNODC). "Recommended methods for the identification and analysis of methaqualone/mecloqualone." [\[Link\]](#)
- AZoM. "Raman Analysis of Illicit Materials in Real-Time." [\[Link\]](#)
- Journal of Medicinal Chemistry (ACS). "New Potential Anticancer Agents Based on the Anthranilic Acid Scaffold." [\[Link\]](#)

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## Sources

- 1. N-acetylanthranilic acid | C<sub>9</sub>H<sub>9</sub>NO<sub>3</sub> | CID 6971 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. [asianpubs.org](https://asianpubs.org) [\[asianpubs.org\]](#)
- 3. [pubs.acs.org](https://pubs.acs.org) [\[pubs.acs.org\]](#)
- 4. [azom.com](https://azom.com) [\[azom.com\]](#)
- 5. N-Acetylanthranilic acid(89-52-1)MSDS Melting Point Boiling Density Storage Transport [\[m.chemicalbook.com\]](https://m.chemicalbook.com)
- 6. [cdn.caymanchem.com](https://cdn.caymanchem.com) [\[cdn.caymanchem.com\]](#)
- 7. [www1.udel.edu](https://www1.udel.edu) [\[www1.udel.edu\]](#)
- 8. [pdf.benchchem.com](https://pdf.benchchem.com) [\[pdf.benchchem.com\]](#)
- 9. PubChemLite - N-acetylanthranilic acid (C<sub>9</sub>H<sub>9</sub>NO<sub>3</sub>) [\[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- 10. [syntheticdrugs.unodc.org](https://syntheticdrugs.unodc.org) [\[syntheticdrugs.unodc.org\]](#)

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